

Application Notes and Protocols for Oral Administration of Velagliflozin in Cats

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Velagliflozin

Cat. No.: B1683480

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

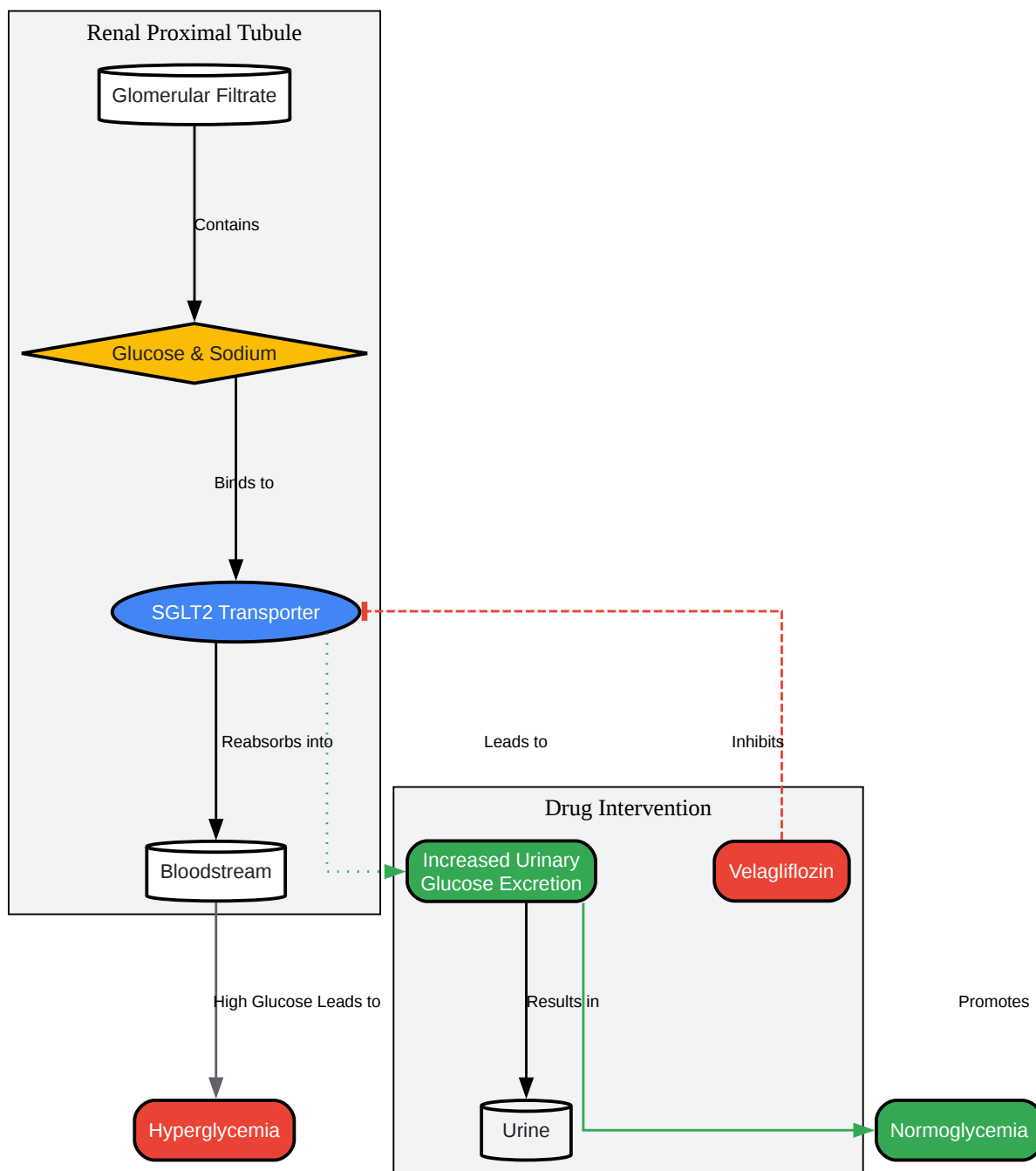
Introduction

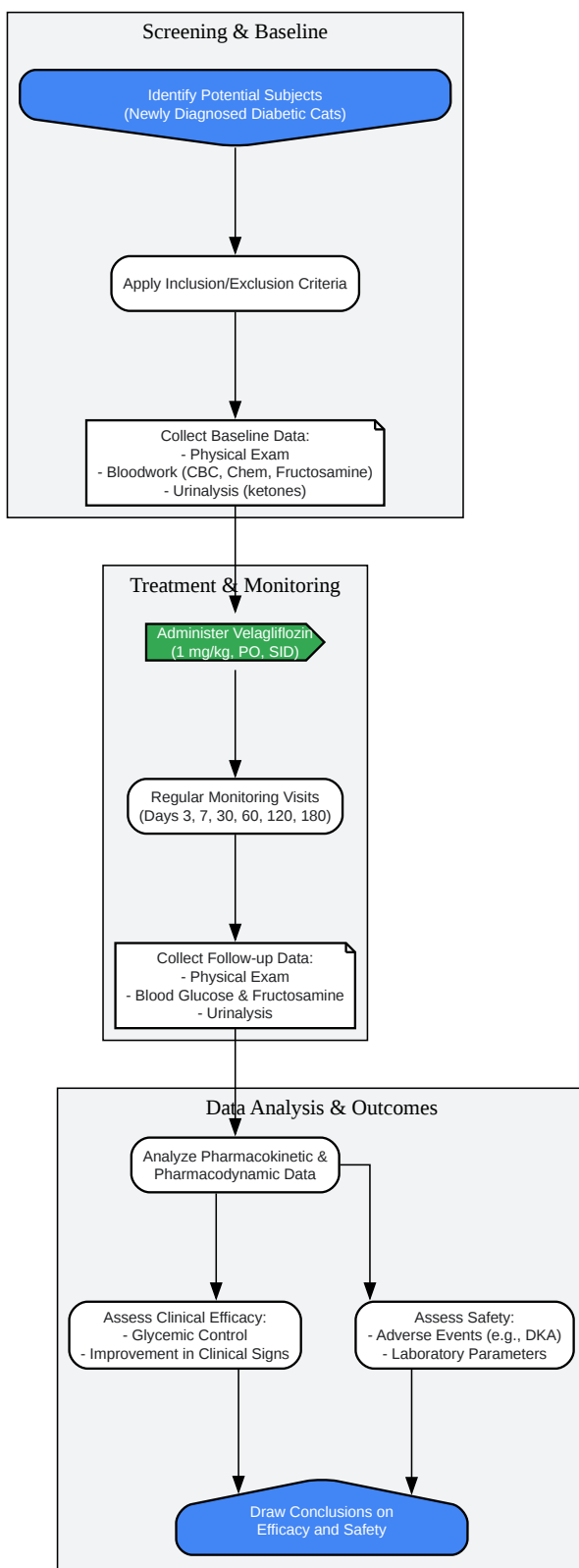
Velagliflozin is an orally active, potent, and selective inhibitor of the sodium-glucose cotransporter 2 (SGLT2).[1][2][3] SGLT2 is primarily located in the proximal renal tubules and is responsible for the majority of glucose reabsorption from the glomerular filtrate back into circulation.[1][4] By inhibiting SGLT2, **velagliflozin** blocks this reabsorption, leading to increased urinary glucose excretion and a subsequent reduction in blood glucose levels.[1][4][5] This novel mechanism of action offers an alternative therapeutic approach for the management of feline diabetes mellitus, a condition analogous to type 2 diabetes in humans.[6][7] Recent studies have demonstrated the efficacy and safety of once-daily oral administration of **velagliflozin** in improving glycemic control in diabetic cats.[8][9][10]

These application notes provide a comprehensive overview of the protocol for the oral administration of **velagliflozin** in cats for research and clinical trial purposes. The document includes detailed experimental protocols, summarized quantitative data from key studies, and visual diagrams of the signaling pathway and experimental workflow.

Signaling Pathway of Velagliflozin

Velagliflozin targets the SGLT2 protein in the kidneys. Its mechanism of action is independent of insulin, focusing on the excretion of excess glucose.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. docs.boehringer-ingelheim.com [docs.boehringer-ingelheim.com]
- 2. Velagliflozin Approved for Feline Diabetes for Veterinary Use | Clinician's Brief [cliniciansbrief.com]
- 3. SENVELGO® (velagliflozin oral solution) | Boehringer Ingelheim Animal Health [bi-animalhealth.com]
- 4. docs.boehringer-ingelheim.com [docs.boehringer-ingelheim.com]
- 5. todaysveterinarypractice.com [todaysveterinarypractice.com]
- 6. madisonlocallysourced.com [madisonlocallysourced.com]
- 7. bsava.com [bsava.com]
- 8. avmajournals.avma.org [avmajournals.avma.org]
- 9. Efficacy and safety of once daily oral administration of sodium-glucose cotransporter-2 inhibitor velagliflozin compared with twice daily insulin injection in diabetic cats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. bsava.com [bsava.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Oral Administration of Velagliflozin in Cats]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683480#protocol-for-oral-administration-of-velagliflozin-in-cats]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com